

1-Benzyl-2,4,5-triphenylimidazole basic properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Benzyl-2,4,5-triphenylimidazole

CAS No.: 13269-91-5

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An In-depth Technical Guide to the Basic Properties of **1-Benzyl-2,4,5-triphenylimidazole**

Foreword for the Researcher

The imidazole nucleus is a cornerstone of medicinal chemistry, forming the structural basis for a multitude of biologically active compounds.[1][2][3] Among its myriad derivatives, the tetrasubstituted imidazoles represent a class of molecules with significant therapeutic and materials science potential. This guide focuses on a specific, yet exemplary, member of this family: **1-benzyl-2,4,5-triphenylimidazole**. A derivative of lophine (2,4,5-triphenylimidazole), this compound serves as a valuable scaffold for developing novel chemical entities.[4][5] Its unique photophysical properties and versatile synthesis make it a subject of interest for applications ranging from fluorescent probes in bioimaging to lead structures in drug discovery. [6][7] This document provides a comprehensive overview of its fundamental properties, synthesis, and characterization, designed to equip researchers, scientists, and drug development professionals with the core knowledge required for its effective application.

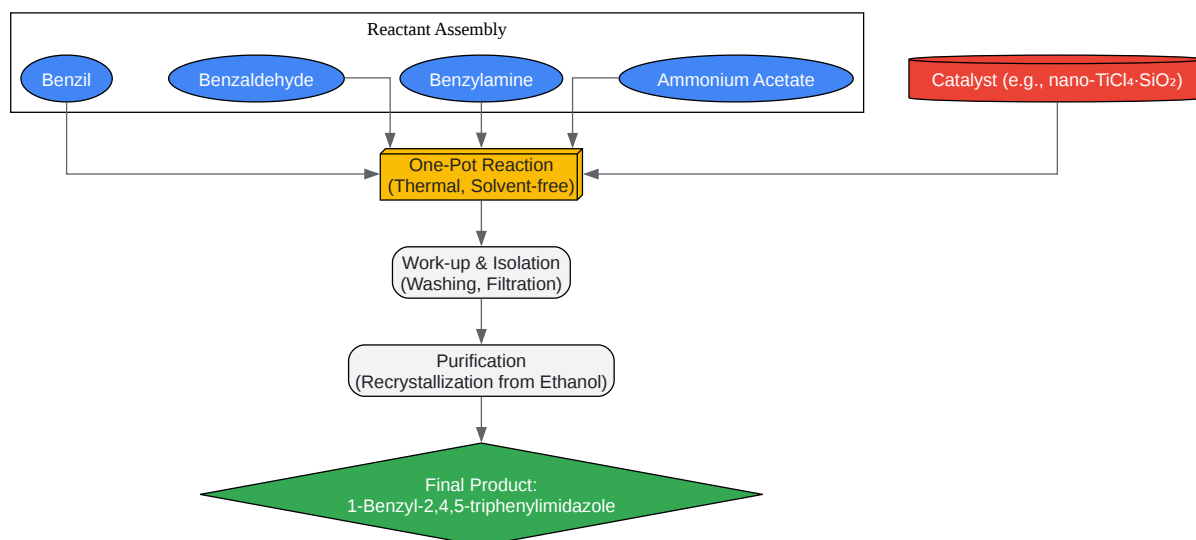
Section 1: Synthesis and Molecular Architecture

The construction of the **1-benzyl-2,4,5-triphenylimidazole** scaffold is most efficiently achieved through a one-pot, multi-component reaction, a cornerstone of modern synthetic chemistry prized for its atom economy.^[8] This approach involves the condensation of four key reactants: benzil (the 1,2-dicarbonyl source), benzaldehyde (the C2-substituent source), benzylamine (the N1-substituent source), and ammonium acetate, which serves as the source of the second nitrogen atom.^[1]

The reaction is typically facilitated by a catalyst to enhance yield and reduce reaction times. A variety of catalysts have been successfully employed, including solid Lewis acids like nano-silica supported titanium chloride (nano-TiCl₄·SiO₂), which offers the advantages of being reusable, eco-friendly, and easy to handle.^[1]

General Synthesis Workflow

The logical flow for the synthesis of **1-benzyl-2,4,5-triphenylimidazole** is outlined below. It begins with the assembly of reactants and catalyst, proceeds through a thermal condensation reaction, and concludes with product isolation and purification.



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Caption: Workflow for the one-pot synthesis of **1-benzyl-2,4,5-triphenylimidazole**.

Experimental Protocol: Synthesis

This protocol describes a representative method for synthesizing **1-benzyl-2,4,5-triphenylimidazole**, adapted from established procedures for tetrasubstituted imidazoles.^{[1][8]}

Materials:

- Benzil (1.0 mmol)

- Benzaldehyde (1.0 mmol)
- Benzylamine (1.0 mmol)
- Ammonium acetate (2.0 mmol)
- Nano-TiCl₄·SiO₂ (0.3 g, as catalyst)
- Ethanol (for recrystallization)
- Deionized water

Procedure:

- **Reactant Charging:** In a 50 mL round-bottom flask, combine benzil (1.0 mmol), benzaldehyde (1.0 mmol), benzylamine (1.0 mmol), ammonium acetate (2.0 mmol), and the nano-TiCl₄·SiO₂ catalyst (0.3 g).
- **Reaction:** Place the flask in a preheated oil bath at 110°C. Allow the reaction mixture to stir under solvent-free conditions.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Wash the solid mixture with water to remove unreacted ammonium acetate and other water-soluble impurities.
- **Isolation:** Filter the solid product under suction.
- **Purification:** Purify the crude product by recrystallization from hot ethanol to yield the final, pure **1-benzyl-2,4,5-triphenylimidazole**.
- **Drying:** Dry the crystalline product in a vacuum oven.

Section 2: Core Physicochemical Properties

The functional utility of **1-benzyl-2,4,5-triphenylimidazole** is dictated by its inherent chemical and physical properties. A summary of these core characteristics is presented below.

Property	Value / Description	Source
IUPAC Name	1-benzyl-2,4,5-triphenyl-1H-imidazole	[9]
Molecular Formula	C ₂₈ H ₂₂ N ₂	[9][10]
Molecular Weight	386.5 g/mol	[9][10]
Appearance	Crystalline solid (inferred from synthesis)	[1][11]
Solubility	Expected to be soluble in polar organic solvents (e.g., ethanol, methanol, chloroform) and poorly soluble in water and non-polar solvents (e.g., hexane).	[5][12]
Melting Point	The parent compound, 2,4,5-triphenylimidazole (lophine), melts in the range of 272-276 °C. The exact melting point of the 1-benzyl derivative requires experimental determination.	[12]

Spectroscopic Profile

Spectroscopic analysis is critical for the structural elucidation and confirmation of **1-benzyl-2,4,5-triphenylimidazole**.

- Nuclear Magnetic Resonance (NMR): Both ¹H and ¹³C NMR are indispensable for confirming the molecular structure.[1]
 - ¹H NMR: Key expected signals include a singlet for the benzylic methylene protons (-CH₂-) and complex multiplets in the aromatic region corresponding to the four phenyl rings.[13] In a DMSO-d₆ solvent, the benzylic protons for a similar structure, 1-benzyl-2-(4-chlorophenyl)-4,5-diphenyl-1H-imidazole, appear as a singlet at δ 5.16 ppm.[13]

- ^{13}C NMR: The spectrum will show distinct signals for the benzylic carbon and the numerous aromatic carbons within the structure.^[10]
- Fourier-Transform Infrared (FT-IR): FT-IR spectroscopy is used to identify characteristic functional groups. The spectrum will exhibit absorption bands corresponding to aromatic C-H stretching, C=C and C=N double bond stretching within the phenyl and imidazole rings.^{[1][7]}
- UV-Visible and Fluorescence Spectroscopy: The extensive conjugation provided by the triphenylimidazole core imparts distinct photophysical properties. The introduction of the N-benzyl group influences the electronic absorption and emission spectra.^[7] Compared to unsubstituted lophine, the benzyl group can induce a blue-shift in the fluorescence emission spectrum, a critical consideration for applications in fluorometric assays and bioimaging.^{[6][7]}

Experimental Protocol: NMR Characterization

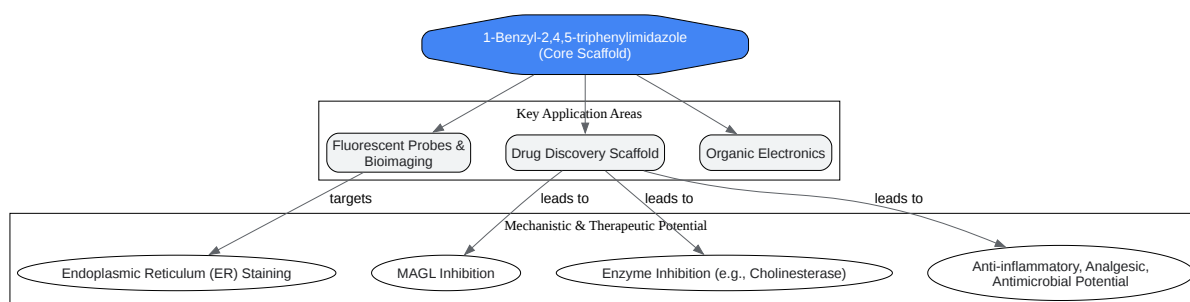
Objective: To confirm the structure of synthesized **1-benzyl-2,4,5-triphenylimidazole**.

Procedure:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified product in 0.6 mL of a deuterated solvent (e.g., DMSO- d_6) in a standard NMR tube.
- Instrument Setup: Acquire ^1H and ^{13}C NMR spectra on a high-resolution spectrometer (e.g., 400 or 500 MHz).
- Data Acquisition:
 - For ^1H NMR, acquire the spectrum over a range of 0-12 ppm.
 - For ^{13}C NMR, acquire the spectrum over a range of 0-160 ppm.
- Data Analysis: Process the spectra to identify chemical shifts (δ), coupling constants (J), and integration values. Compare the observed signals with expected values based on the structure and published data for analogous compounds to confirm structural integrity.

Section 3: Applications and Mechanistic Insights

The **1-benzyl-2,4,5-triphenylimidazole** structure is not merely a synthetic curiosity; it is a versatile scaffold with demonstrated and potential applications in several scientific domains. Its utility stems from the combination of the biologically significant imidazole core and the tunable photophysical properties of the triphenyl-substituted system.



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Caption: Relationship between the core structure and its key application domains.

Fluorescent Probes for Bioimaging

Lophine and its derivatives are well-regarded for their fluorescent properties.[6] Strategic substitutions on the core structure can tune the emission wavelength and enhance quantum yield. Critically, these modifications can also impart subcellular specificity. Certain lophine analogues have been successfully developed as highly selective fluorescent dyes for imaging the endoplasmic reticulum (ER) in live cells, offering a synthetically accessible alternative to more complex commercial probes.[6] The properties of **1-benzyl-2,4,5-triphenylimidazole** make it a candidate for similar applications, where the benzyl group can modulate both the

photophysical characteristics and the lipophilicity, which influences cellular uptake and localization.

Scaffold for Drug Discovery

The imidazole ring is a privileged structure in medicinal chemistry. Derivatives of **1-benzyl-2,4,5-triphenylimidazole** are being explored, both computationally and experimentally, for a wide range of therapeutic targets.

- **Enzyme Inhibition:** Lophine derivatives have been unexpectedly discovered as potent and irreversible inhibitors of monoacylglycerol lipase (MAGL), a key enzyme in the endocannabinoid system, highlighting their potential for developing treatments for neurological and metabolic disorders.^[4] Other studies have demonstrated their efficacy as selective inhibitors of cholinesterases, enzymes relevant to neurodegenerative diseases like Alzheimer's.^[14]
- **Anti-inflammatory and Analgesic Activity:** The 2,4,5-triphenylimidazole core is associated with significant anti-inflammatory properties.^[2] Various derivatives have shown promise in preclinical models, suggesting their potential as leads for new analgesic and anti-inflammatory drugs.^{[2][15]}
- **Broad-Spectrum Potential:** In-silico studies, including molecular docking and ADMET prediction, suggest that the lophine scaffold is a promising starting point for developing multi-target agents.^{[16][17]} These computational models predict potential activity against receptors involved in cancer (EGFR), inflammation (COX-1, COX-2), and microbial infections (bacterial DNA gyrase), underscoring the vast therapeutic landscape this chemical class could address.^[16]

References

- Discovery of MAGL Inhibition by Lophine Derivatives: An Unexpected Finding from Chemiluminescent Assay Development. (2025). MDPI.
- DESIGN AND DISCOVERY OF LOPHINE DERIVATIVES AS MULTI-TARGETING AGENTS BY MOLECULAR DOCKING, ADMET, MD SIMULATION AND PHARMACOPHORE ANALYSIS: A COMPUT
- Synthesis of 1-benzyl-2, 4, 5-triphenyl-imidazole. (n.d.).
- DESIGN AND DISCOVERY OF LOPHINE DERIVATIVES AS MULTI-TARGETING AGENTS BY MOLECULAR DOCKING, ADMET, MD SIMULATION AND PHARMACOPHORE

ANALYSIS: A COMPUTATIONAL APPROACH. (2025).

- Lophine analogues as fluorophores for selective bioimaging of the endoplasmic reticulum. (2025). PubMed Central.
- Synthesis of new lophine–carbohydrate hybrids as cholinesterase inhibitors: cytotoxicity evaluation and molecular modeling. (2019). RSC Publishing.
- Synthesis, Ultraviolet and Fluorescence Properties of Triphenyl Imidazole Compounds. (2010). Chinese Journal of Organic Chemistry.
- Rational Design and Pharmacological Profiling of Triphenyl Imidazole Derivatives Synthesized from 4- Hydroxybenzaldehyde. (n.d.). IJIRT.org.
- 1-Benzyl-2,4,5-triphenyl-1H-imidazole - Optional[¹³C NMR] - Chemical Shifts. (n.d.). SpectraBase.
- Synthesis of 2,4,5-Triphenylimidazoles Novel Mannich Bases as Potential Antiinflammatory and Analgesic Agents. (2012). Science Alert.
- 1H-Imidazole, 2,4,5-triphenyl-1-(phenylmethyl)-. (n.d.). PubChem.
- 2,4,5-Triphenylimidazole(484-47-9) 1H NMR spectrum. (n.d.). ChemicalBook.
- Supplementary data. (n.d.). The Royal Society of Chemistry.
- SYNTHESIS AND BIOLOGICAL EVALUATION OF SOME 2, 4, 5 TRIPHENYL IMIDAZOLE DERIV
- 2,4,5-Triphenylimidazole synthesis. (n.d.). ChemicalBook.
- Synthesis of Triphenyl Imidazole by Green chemistry approach. (2024). World Journal of Biology Pharmacy and Health Sciences.
- SYNTHESIS OF NOVEL MANNICH BASES OF 2,4,5-TRIPHENYL IMIDAZOLE USING PHARMACOLOGICALLY ACTIVE SECONDARY AMINES. (n.d.). Plant Archives.
- Synthesis of New 2, 4, 5-Triphenyl Imidazole Derivatives Derived from Benzoin and Studying their Biological Activity. (2019). Journal of Global Pharma Technology.
- Synthesis of 2,4,5-Triphenyl Imidazole Derivatives Using Diethyl Ammonium Hydrogen Phosphate as Green, Fast and Reusable Catalyst. (2013). American Journal of Chemistry.
- Synthesis of triphenyl imidazole. (n.d.). Slideshare.

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. scialert.net](https://scialert.net) [scialert.net]
- [3. plantarchives.org](https://plantarchives.org) [plantarchives.org]
- [4. mdpi.com](https://mdpi.com) [mdpi.com]
- [5. wjbphs.com](https://wjbphs.com) [wjbphs.com]
- [6. Lophine analogues as fluorophores for selective bioimaging of the endoplasmic reticulum - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. Synthesis, Ultraviolet and Fluorescence Properties of Triphenyl Imidazole Compounds](#) [sioc-journal.cn]
- [8. sciepub.com](https://sciepub.com) [sciepub.com]
- [9. 1H-Imidazole, 2,4,5-triphenyl-1-\(phenylmethyl\)- | C28H22N2 | CID 3615012 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [10. spectrabase.com](https://spectrabase.com) [spectrabase.com]
- [11. 2,4,5-Triphenylimidazole synthesis - chemicalbook](#) [chemicalbook.com]
- [12. ijirt.org](https://ijirt.org) [ijirt.org]
- [13. rsc.org](https://rsc.org) [rsc.org]
- [14. Synthesis of new lophine–carbohydrate hybrids as cholinesterase inhibitors: cytotoxicity evaluation and molecular modeling - MedChemComm \(RSC Publishing\)](#) [pubs.rsc.org]
- [15. scribd.com](https://scribd.com) [scribd.com]
- [16. discovery.researcher.life](https://discovery.researcher.life) [discovery.researcher.life]
- [17. researchgate.net](https://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [1-Benzyl-2,4,5-triphenylimidazole basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184611/docs#1-benzyl-2-4-5-triphenylimidazole-basic-properties]

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